"N-(3-Bromopropyl) 3-boronobenzamide" structural analysis

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*N-(3-Bromopropyl) 3-boronobenzamide*
CAS No.:	*850567-42-9*
Cat. No.:	*B1519819*

Get Quote

An In-Depth Technical Guide to the Structural Analysis of **N-(3-Bromopropyl) 3-boronobenzamide**

Abstract

N-(3-Bromopropyl) 3-boronobenzamide is a bifunctional molecule of significant interest in medicinal chemistry and drug development, particularly as a building block in the synthesis of complex molecules and PROTACs (Proteolysis Targeting Chimeras). Its structure incorporates a phenylboronic acid, an amide linkage, and an alkyl bromide, creating a versatile scaffold for further chemical modification. A rigorous and unambiguous confirmation of its molecular structure is paramount for its application in research and development. This guide provides a comprehensive, multi-technique approach to the structural analysis of this compound, grounded in field-proven methodologies and scientific causality. It is intended for researchers, chemists, and quality control specialists who require a robust framework for validating the identity, purity, and three-dimensional architecture of **N-(3-Bromopropyl) 3-boronobenzamide** and analogous small molecules.

© 2026 BenchChem. All rights reserved.

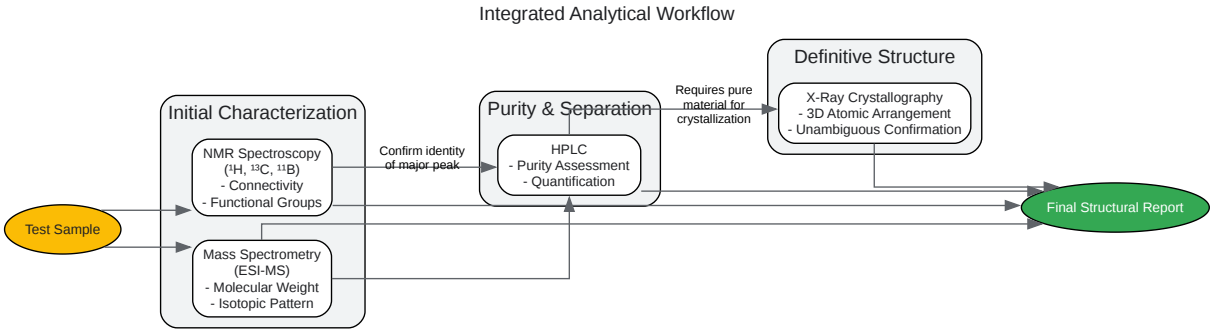
Introduction: The Molecular Blueprint

N-(3-Bromopropyl) 3-boronobenzamide (CAS Number: 850567-42-9) possesses a defined molecular structure that dictates its chemical reactivity and utility.[1] A successful structural analysis is not a single experiment but an integrated workflow where each technique provides a unique and complementary piece of the puzzle. This guide outlines a logical progression from initial spectroscopic fingerprinting to definitive three-dimensional structure determination.

Table 1: Core Molecular Properties of **N-(3-Bromopropyl) 3-boronobenzamide**

Property	Value	Source
Molecular Formula	$C_{10}H_{13}BBrNO_3$	[1]
Molecular Weight	285.9 g/mol	[1]
CAS Number	850567-42-9	[1]

The analytical journey we will embark upon is designed to validate every key feature of the molecule: the substituted aromatic ring, the amide bond, the propyl chain, the terminal bromide, and the critical boronic acid moiety.



Click to download full resolution via product page

Caption: Overall workflow for the structural analysis of **N-(3-Bromopropyl) 3-boronobenzamide**.

Foundational Analysis: Spectroscopic Fingerprinting

The initial phase of analysis relies on Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). These techniques provide rapid, high-confidence data regarding the molecular connectivity and mass, forming the bedrock of the structural assignment.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For this specific compound, a suite of experiments including ^{1}H, ^{13}C, and ^{11}B NMR is essential.

Expert Insight: The choice of solvent is critical. Deuterated dimethyl sulfoxide (DMSO-d_6) is an excellent first choice as it readily solubilizes the polar benzamide and boronic acid groups, and its exchangeable amide and hydroxyl protons are often clearly visible.

2.1.1 Experimental Protocol: NMR Sample Preparation

- Sample Weighing: Accurately weigh 5-10 mg of **N-(3-Bromopropyl) 3-boronobenzamide** directly into a clean, dry NMR tube.
- Solvent Addition: Add approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6).
- Solubilization: Gently vortex or sonicate the sample until it is fully dissolved. A clear, particulate-free solution is required.
- Analysis: Acquire ^{1}H, ^{13}C, and ^{11}B NMR spectra on a spectrometer (e.g., 400 MHz or higher). ^{11}B NMR is crucial for confirming the presence and electronic environment of the boron atom.[2]

© 2026 BenchChem. All rights reserved.

2.1.2 Data Interpretation: Expected Spectral Features

The true power of NMR lies in predicting the spectrum based on the proposed structure and matching it to the experimental data.

Table 2: Predicted ^{1}H NMR Signals for **N-(3-Bromopropyl) 3-boronobenzamide** in DMSO-d_6

Protons	Predicted δ (ppm)	Multiplicity	Integration	Assignment
Ar-H	7.5 - 8.2	Multiplet	4H	Aromatic protons on the benzamide ring
NH-C=O	~8.6	Triplet	1H	Amide proton, coupled to adjacent CH_2
N-CH_2	~3.3	Quartet	2H	Methylene group adjacent to the amide nitrogen
CH_2-Br	~3.6	Triplet	2H	Methylene group adjacent to the bromine atom
-CH_2-CH_2-CH_2-	~2.1	Quintet	2H	Central methylene group of the propyl chain
$B(OH)_2$	~8.0 (broad)	Singlet	2H	Boronic acid hydroxyl protons

- ^{13}C NMR: Will show 10 distinct carbon signals corresponding to the molecular structure.
- ^{11}B NMR: A single, relatively broad resonance between δ 20-30 ppm is characteristic of a trigonal planar arylboronic acid, providing definitive evidence for this functional group.[2]

© 2026 BenchChem. All rights reserved.

Mass Spectrometry (MS)

MS provides the exact molecular weight and crucial isotopic information that serves as a structural validation checkpoint. Electrospray Ionization (ESI) is the preferred method for this polar, non-volatile molecule.

Expert Insight: The presence of both Boron and Bromine in the molecule creates a highly distinctive isotopic pattern that is nearly impossible to misinterpret. This is a key self-validating feature of the mass spectrum. Boron has two stable isotopes, ^{11}B (~80%) and ^{10}B (~20%), while Bromine has two, ^{79}Br (~50.7%) and ^{81}Br (~49.3%).[3][4]

2.2.1 Experimental Protocol: ESI-MS Analysis

- Sample Preparation: Prepare a dilute solution of the compound (~0.1 mg/mL) in a suitable solvent such as methanol or acetonitrile/water.
- Infusion: Infuse the sample solution directly into the ESI source at a low flow rate (e.g., 5-10 µL/min).
- Ionization: Acquire spectra in both positive and negative ion modes. Positive mode is expected to show the protonated molecule $[M+H]^+$, while negative mode may show the deprotonated molecule $[M-H]^-$ or adducts.
- Data Analysis: Analyze the resulting spectrum for the molecular ion cluster and compare the observed m/z values and isotopic pattern to the theoretical values.

2.2.2 Data Interpretation: The Isotopic Signature

The mass spectrum will not show a single peak for the molecular ion, but rather a cluster of peaks reflecting the natural abundance of Br and B isotopes.

Table 3: Theoretical Isotopic Distribution for the $[M+H]^+$ Ion of $C_{10}H_{13}BBrNO_3$

© 2026 BenchChem. All rights reserved.

Ion Species	Calculated m/z	Relative Abundance (%)	Comment
$C_{10}H_{14}{}^{10}B^{79}BrNO_3^+$	285.02	~19	Lightest combination
$C_{10}H_{14}{}^{11}B^{79}BrNO_3^+$	286.02	~78	Most abundant ^{11}B, lighter Br
$C_{10}H_{14}{}^{10}B^{81}BrNO_3^+$	287.02	~19	Lightest B, heavier Br
$C_{10}H_{14}{}^{11}B^{81}BrNO_3^+$	288.02	~76	Most abundant overall cluster

The observation of this unique "double doublet" pattern provides exceptionally high confidence in the elemental composition.

Definitive Analysis: Purity and 3D Architecture

Once the molecular connectivity and mass are established, the focus shifts to assessing the sample's purity and, if required, determining its absolute three-dimensional structure.

High-Performance Liquid Chromatography (HPLC)

HPLC is the industry standard for determining the purity of small molecules. For boronic acids, a reverse-phase method is typically employed.

Expert Insight: Boronic acids can pose challenges in chromatography. It is often necessary to use a mobile phase with a low pH (e.g., 0.1% formic or trifluoroacetic acid) to suppress the ionization of the boronic acid group, ensuring good peak shape and retention on a C18 column. [5][6]

3.1.1 Experimental Protocol: Reverse-Phase HPLC

- Column: C18 stationary phase (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.

© 2026 BenchChem. All rights reserved.

- Gradient: A linear gradient from 5% B to 95% B over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV-Vis detector set to an appropriate wavelength (e.g., 254 nm) where the aromatic ring absorbs.
- Sample: Inject 10 µL of a ~1 mg/mL solution in the mobile phase.

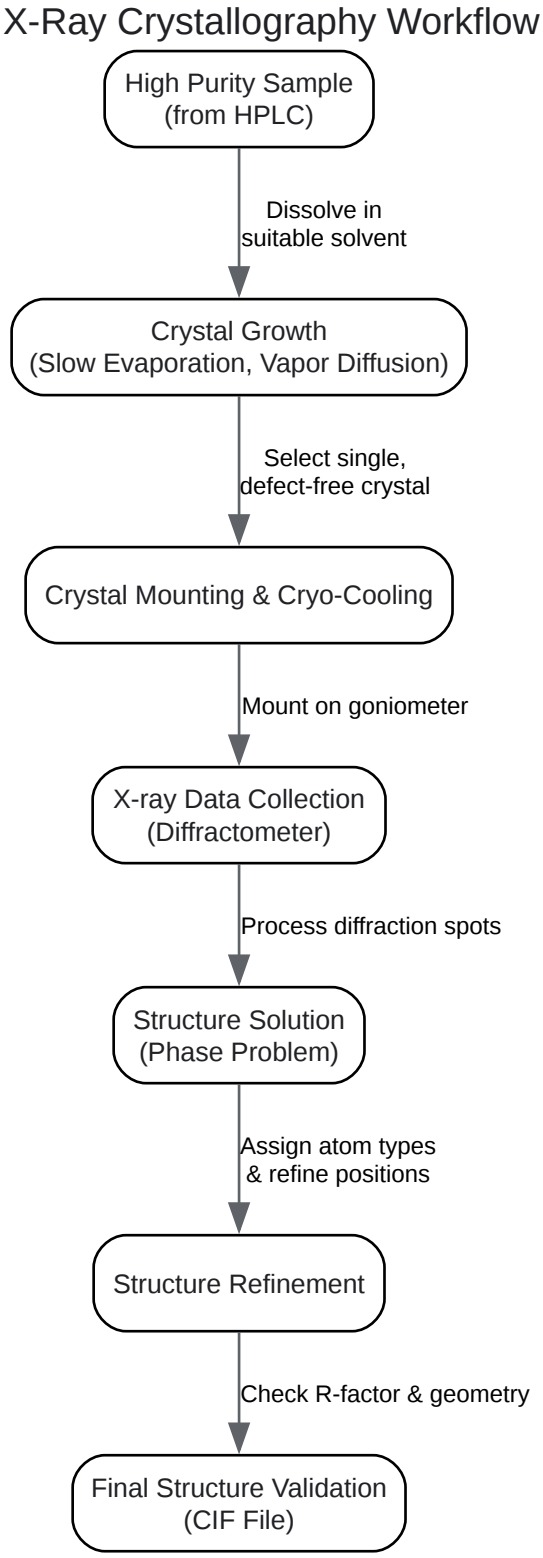
The resulting chromatogram should ideally show a single major peak. Purity is calculated as the area of the main peak divided by the total area of all peaks.

Single-Crystal X-ray Diffraction (SC-XRD)

SC-XRD is the unequivocal "gold standard" for structural determination. It provides a precise 3D map of atomic positions, bond lengths, and bond angles, leaving no ambiguity about the molecule's constitution and conformation.[7][8]

Causality: The success of this technique is entirely dependent on the ability to grow a high-quality, single crystal. This is often the most challenging step. The protocol involves creating a supersaturated solution of the highly pure compound and allowing the solvent to evaporate slowly, encouraging the formation of an ordered crystal lattice.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: A generalized workflow for single-crystal X-ray diffraction analysis.

© 2026 BenchChem. All rights reserved.

3.2.1 Experimental Protocol: Crystallization and Data Collection

- Crystallization: Dissolve the purified **N-(3-Bromopropyl) 3-boronobenzamide** in a minimal amount of a suitable solvent (e.g., ethanol, ethyl acetate). Allow the solvent to evaporate slowly in a loosely capped vial over several days.
- Crystal Selection: Identify a well-formed, transparent crystal under a microscope.
- Mounting: Mount the selected crystal on a goniometer head.
- Data Collection: Place the crystal in a stream of cold nitrogen (typically 100 K) and collect diffraction data using a modern diffractometer.[9]
- Structure Solution & Refinement: Process the diffraction data to solve the phase problem and refine the atomic positions to yield the final crystal structure.

The final output is a crystallographic information file (CIF) containing the precise atomic coordinates, which can be visualized to confirm the structure of **N-(3-Bromopropyl) 3-boronobenzamide**.

Conclusion

The structural analysis of **N-(3-Bromopropyl) 3-boronobenzamide** is a systematic process that builds a case for the molecule's identity from foundational principles. The combination of NMR spectroscopy for connectivity, mass spectrometry for molecular weight and elemental composition, HPLC for purity, and X-ray crystallography for absolute 3D structure provides a self-validating and irrefutable body of evidence. Adherence to this multi-technique workflow ensures the highest degree of scientific integrity and confidence for professionals in research and drug development.

References

- Vertex AI Search. **N-(3-Bromopropyl) 3-boronobenzamide**.
- BenchChem. Application Notes and Protocols for Utilizing Benzamide as a Ligand in X-ray Crystallography Studies.
- PMC. Synthesis, Crystal Structure and Anti-Fatigue Effects of Some Benzamide Derivatives.
- Wiley-VCH. 1 Structure, Properties, and Preparation of Boronic Acid Derivatives Overview of Their Reactions and Applications.

© 2026 BenchChem. All rights reserved.

- ResearchGate. Mass spectrometnc analysis for organic boron compounds.
- Journal of the Chemical Society, Dalton Transactions (RSC Publishing). Mass spectral studies of organoboron compounds. Part I. Facility of hydrocarbon ion rearrangements in some phenylborolans under electron impact.
- Analytical Methods (RSC Publishing). A simple and effective colorimetric technique for the detection of boronic acids and their derivatives.
- ACS Publications. Suppression of Disorder in Benzamide and Thiobenzamide Crystals by Fluorine Substitution.
- Waters. Developing a Separation for Eleven Boronic Acids Using Maxpeak™ Premier Column Technology on an Arc™ HPLC System.
- Wiley-VCH. 1 Structure, Properties, and Preparation Of Boronic Acid Derivatives. Overview of Their Reactions and Applications.
- Analytical Methods (RSC Publishing). A high throughput analysis of boronic acids using ultra high performance liquid chromatography-electrospray ionization mass spectrometry.
- ACS Publications. 11B NMR Spectroscopy: Structural Analysis of the Acidity and Reactivity of Phenyl Boronic Acid–Diol Condensations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. labsolu.ca [labsolu.ca]
- 2. pubs.acs.org [pubs.acs.org]
- 3. application.wiley-vch.de [application.wiley-vch.de]
- 4. application.wiley-vch.de [application.wiley-vch.de]
- 5. waters.com [waters.com]
- 6. A high throughput analysis of boronic acids using ultra high performance liquid chromatography-electrospray ionization mass spectrometry - Analytical Methods (RSC Publishing) [pubs.rsc.org]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. Synthesis, Crystal Structure and Anti-Fatigue Effects of Some Benzamide Derivatives - PMC [pmc.ncbi.nlm.nih.gov]

© 2026 BenchChem. All rights reserved.

- 9. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. ["N-(3-Bromopropyl) 3-boronobenzamide" structural analysis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1519819/docs#n-3-bromopropyl-3-boronobenzamide-structural-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check